Technical Guide: Solubility & Handling of Ethyl -D-thioglucoside[1]

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Compound of Interest

Compound Name:	*Ethyl beta-D-thioglucoside*
CAS No.:	*7473-36-1*
Cat. No.:	*B016945*

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Part 1: Executive Summary & Chemical Identity[1]

Ethyl

-D-thioglucoside (Ethyl thioglucoside) is a non-hydrolyzable glucose analog widely used in structural biology and enzymology.[1] Unlike its longer-chain relative n-Octyl

-D-thioglucoside, which acts as a non-ionic detergent for membrane solubilization, the Ethyl derivative possesses a short C2 alkyl chain.[1] This structural feature renders it highly water-soluble and incapable of forming micelles at physiological concentrations, making it an ideal competitive inhibitor, chaperone for crystallization, or mechanistic probe for glucose-binding proteins (e.g., SGLTs, GLUTs).[1]

Physicochemical Profile[1][2][3][4][5][6][7][8][9]

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Property	Specification
Chemical Name	Ethyl 1-thio- -D-glucopyranoside
CAS Number	7473-36-1
Molecular Weight	224.27 g/mol
Formula	
Appearance	White to off-white crystalline powder
pKa	~13.0 (hydroxyl groups)
Hygroscopicity	Moderate; protect from moisture
Storage	-20°C (Solid); -80°C (Solution)

Part 2: Solubility Data & Solvent Compatibility[1][10]

The solubility of Ethyl

-D-thioglucoside is governed by its hydrophilic glucose head group, which dominates the short hydrophobic ethyl tail.[1]

Solubility Thresholds

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Solvent	Solubility Limit ( )	Molarity (Max)	Application Note
DMSO	100 mg/mL	~445 mM	Recommended for Stock. Cryoprotectant compatible.[1]
Water	> 50 mg/mL*	> 220 mM	Ideal for direct addition to cell media or buffers.[1]
Ethanol	~30 mg/mL	~130 mM	Useful for evaporation/coating applications.[1]
Methanol	Soluble	N/A	Often used during synthesis/purification.[1]
Dichloromethane	Soluble	N/A	Limited biological utility.[1]

*Note: While highly soluble in water, preparing stocks in aqueous buffers can lead to microbial growth if not sterile-filtered.[1] DMSO is preferred for long-term storage.[1]

Stability in Solution[7][11]

- Hydrolytic Stability: The thioether bond ( ) is significantly more resistant to acid/base hydrolysis and enzymatic cleavage (-glucosidases) compared to the O-glycosidic bond of standard glucosides.[1]
- Oxidation Sensitivity: The sulfur atom is susceptible to oxidation (sulfoxide formation) by strong oxidizing agents.[1] Avoid prolonged exposure to air in solution; flush stock vials with nitrogen/argon if possible.[1]

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Part 3: Preparation of Stock Solutions (Standard Operating Procedures)

Protocol A: Preparation of 100 mM Stock in DMSO (Primary Method)

Best for: Long-term storage, high-throughput screening, and crystallography additives.

Reagents:

- Ethyl ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  -D-thioglucoside (MW: 224.27 g/mol)[1][2][3][4]
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile grade.

Procedure:

- Weighing: Accurately weigh 22.4 mg of Ethyl

  -D-thioglucoside into a sterile microcentrifuge tube.
- Solvation: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at ambient temperature for 2 minutes.[1]
  - Checkpoint: Solution must be optically clear.[1]
- Aliquot & Storage: Dispense into 50

  L aliquots to avoid freeze-thaw cycles. Store at -20°C (1 month) or -80°C (6 months).

Protocol B: Preparation of Aqueous Working Solution

Best for: Cell culture induction or enzyme kinetics where DMSO is contraindicated.[1]

Procedure:

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- Calculate the required mass for the desired volume (e.g., 22.4 mg for 1 mL of 100 mM).
- Dissolve powder in Milli-Q water or specific assay buffer (e.g., PBS, pH 7.4).
- Sterilization (Critical): Pass the solution through a 0.22

  m PES or PVDF syringe filter.[1]

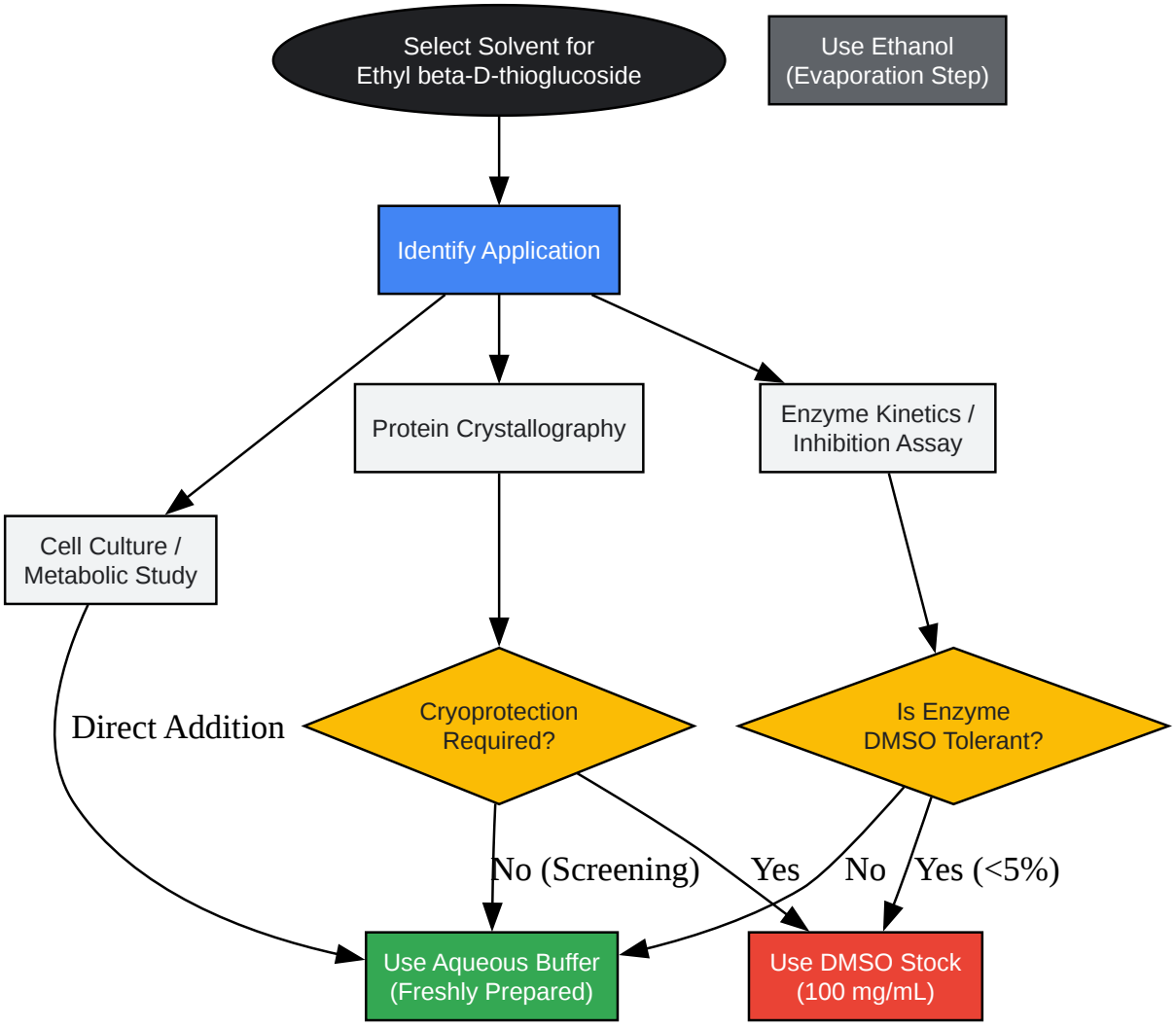
  - Warning: Do not store aqueous solutions for >1 week at 4°C due to risk of microbial contamination.[1]

Part 4: Decision Matrix & Workflows

Workflow 1: Solvent Selection Logic

This diagram guides the researcher in selecting the appropriate solvent system based on the downstream experimental application.

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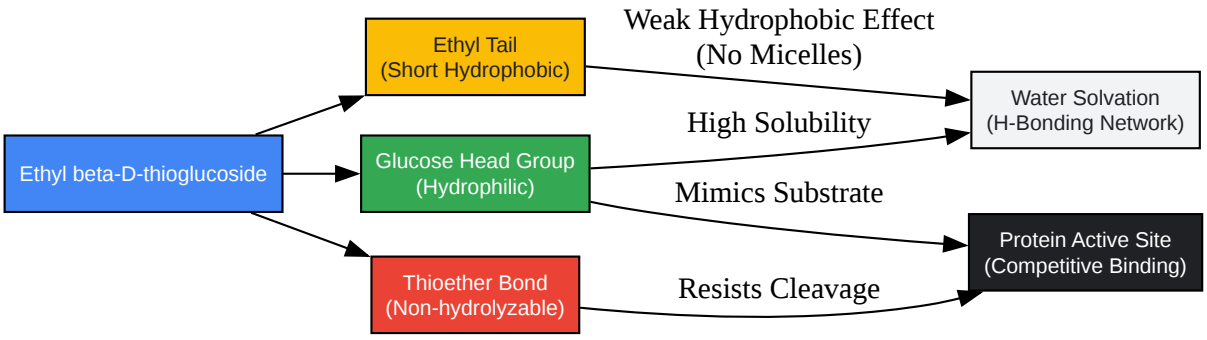
Figure 1: Decision matrix for solubilizing Ethyl

-D-thioglucoside based on experimental constraints.

Workflow 2: Molecular Interaction & Mechanism

Understanding why this compound is soluble and how it interacts with proteins.[1]

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Figure 2: Structural basis for solubility and protein interaction.[1] The short tail prevents micelle formation.[1]

Part 5: Critical Applications & Troubleshooting

Protein Crystallography

Ethyl

-D-thioglucoside is frequently used as an additive to stabilize protein conformations or to obtain ligand-bound structures.[1]

- Usage: Add to the crystallization drop at 1–10 mM final concentration.[1]
- Advantage: Unlike natural glucose, it is not metabolized or degraded by contaminants during the weeks-long crystallization process.[1]

Enzymology (Competitive Inhibition)

It acts as a competitive inhibitor for

-glucosidases and a non-metabolizable transport substrate.[1]

- Protocol: Pre-incubate enzyme with inhibitor for 10–30 minutes before adding the chromogenic substrate (e.g., pNP-Glc).

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- Control: Ensure the final DMSO concentration (if used) does not exceed the enzyme's tolerance (typically <1-5%).[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation upon dilution	"Salting out" effect in high-salt buffers.[1]	Dilute the stock into water first, then add concentrated buffer. Warm to 37°C.
Yellowing of solution	Oxidation of sulfur to sulfoxide.[1]	Discard stock. Prepare fresh under inert gas.
Unexpected Kinetics	DMSO interference.	Run a "Solvent Only" control.[1] Switch to aqueous stock preparation.

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